

2-Chloro-5-fluorophenethyl bromide proper disposal procedures

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Compound of Interest

Compound Name: *2-Chloro-5-fluorophenethyl
bromide*

Cat. No.: *B15322378*

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This guide outlines the proper disposal procedures for **2-Chloro-5-fluorophenethyl bromide**, a halogenated alkylating agent used in pharmaceutical synthesis.

Executive Safety Directive: Treat this compound as a potent alkylating agent and a lachrymator. It poses significant risks of chemical burns, respiratory irritation, and potential mutagenicity. Do not dispose of down the drain. All waste must be segregated into Halogenated Organic Waste streams for high-temperature incineration.

Chemical Profile & Hazard Identification

Before disposal, you must verify the chemical identity to ensure compatibility with waste streams.

Property	Detail
Chemical Name	2-Chloro-5-fluorophenethyl bromide
Functional Class	Halogenated Alkyl Bromide (Alkylating Agent)
Primary Hazards	Corrosive (Skin/Eye), Lachrymator (Tear Gas), Combustible Liquid
Waste Code (RCRA)	D001 (Ignitable), D002 (Corrosive), F-List (if spent solvent mix)
Reactivity	Reacts with strong oxidizers, strong bases, and nucleophiles.[1] Hydrolyzes slowly in water to release HBr/HF.

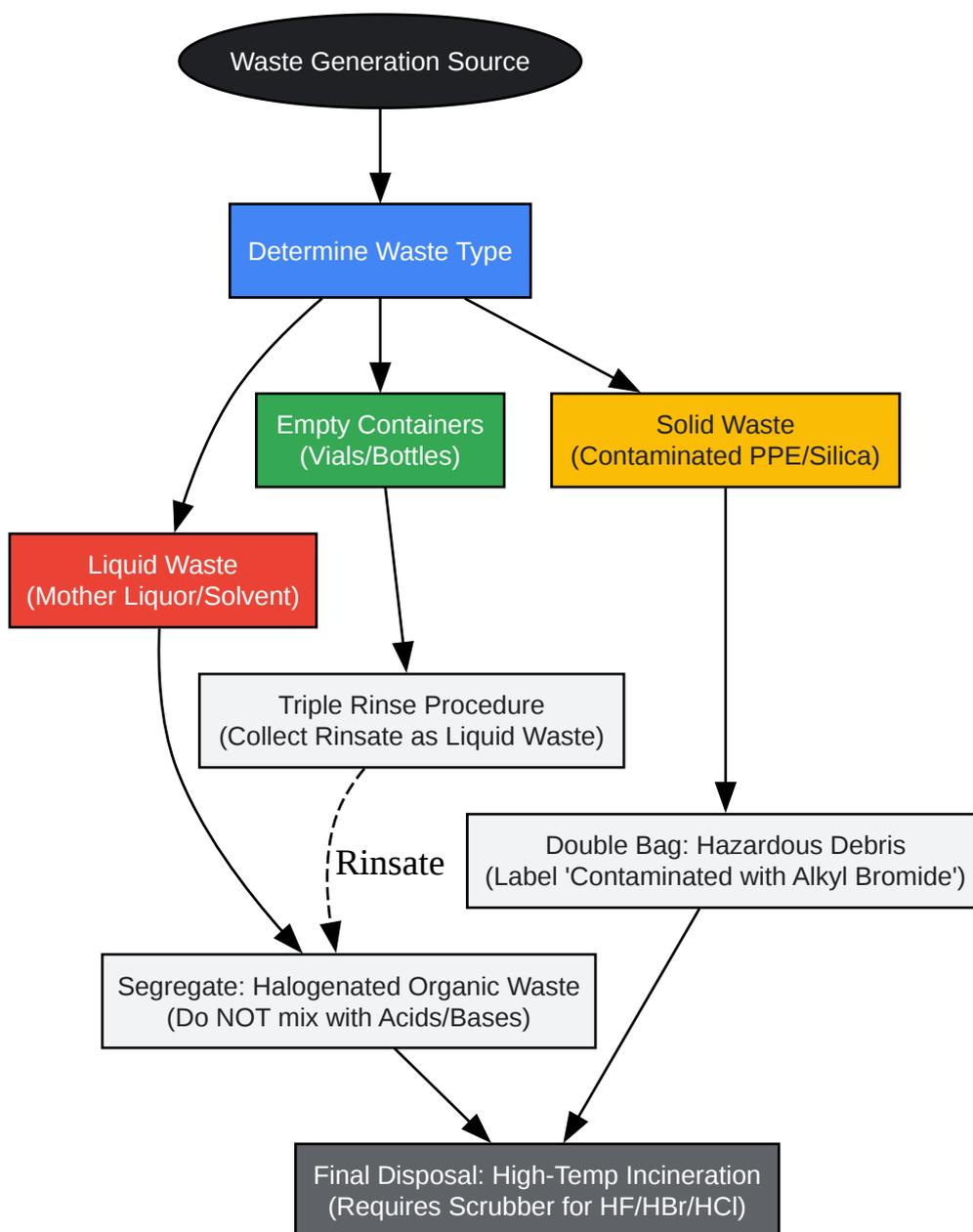


Expert Insight: The "phenethyl" (ethyl linker) chain makes this compound slightly less reactive than its "benzyl" (methyl linker) analog, but it remains a strong electrophile. It will alkylate DNA and proteins; therefore, all waste containers must be sealed to prevent the escape of alkylating vapors.

Pre-Disposal Assessment & Segregation

Effective disposal begins with proper segregation. Mixing this compound with incompatible waste (e.g., strong oxidizers or aqueous basic solutions) can cause exothermic runaways or toxic gas evolution.

The Segregation Decision Tree



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Figure 1: Decision workflow for the safe segregation and disposal of **2-Chloro-5-fluorophenethyl bromide**.

Detailed Disposal Protocols

Protocol A: Liquid Waste (Bulk & Solutions)

Applicability: Reaction mixtures, mother liquors, and expired stock solutions.

- Container Selection: Use a High-Density Polyethylene (HDPE) or glass carboy. Avoid metal containers due to potential corrosion from hydrolysis byproducts (HBr/HF).
- Labeling: Affix a hazardous waste label immediately.
 - Constituents: Write "Halogenated Organic Solvents" and explicitly list "**2-Chloro-5-fluorophenethyl bromide**".
 - Hazard Checkboxes: Mark "Toxic," "Corrosive," and "Flammable."
- Compatibility Check: Ensure the container does not contain strong alkalis (NaOH, KOH) or oxidizers (Peroxides, Nitric Acid).
- Transfer: Pour waste using a funnel in a fume hood. Do not overfill (leave 10% headspace).
- Secondary Containment: Store the carboy in a polyethylene tray to catch drips.

Protocol B: Solid Waste (PPE & Consumables)

Applicability: Gloves, paper towels, silica gel, and TLC plates.

- Collection: Collect all contaminated solids in a clear, heavy-duty plastic bag (minimum 4 mil thickness).
- Double Bagging: Place the first bag inside a second bag or a dedicated solid waste drum.
- Deodorizing (Optional): If the waste is lachrymatory (causing tears), add a small amount of activated carbon to the bag before sealing to adsorb vapors.
- Sealing: Twist and tape the bag neck (gooseneck seal) to ensure it is airtight.

Protocol C: Empty Container Management (Triple Rinse)

Applicability: Original glass bottles or shipping containers.

- Rinse 1: Add a compatible solvent (e.g., Acetone or Dichloromethane) to the empty bottle (approx. 10% volume). Cap and shake well.

- Disposal of Rinsate: Pour the rinse solvent into the Liquid Halogenated Waste container (Protocol A).
- Repeat: Perform this rinse two more times.
- Defacing: Cross out the original label and mark "Empty - Triple Rinsed."
- Glass Disposal: Discard the clean glass bottle in the standard laboratory glass waste or recycle bin, depending on local EHS rules.

Spill Management & Deactivation

In the event of a spill, immediate action is required to prevent exposure and facility contamination.^{[2][3]}

The P.A.C.T. Response Protocol:

- PROTECT: Evacuate the immediate area. Don PPE (Nitrile gloves x2, Safety Goggles, Lab Coat). If the spill is >100mL or outside a hood, use a half-face respirator with Organic Vapor/Acid Gas cartridges.
- ASSESS: Is the spill contained? Is it reacting?
- CONTAIN: Surround the spill with absorbent socks or pillows.
- TREAT:
 - Absorb: Use vermiculite, dry sand, or commercial "Organic Solvent" spill pads.
 - Do NOT use water: Water may cause slow hydrolysis, releasing Hydrofluoric Acid (HF) and Hydrogen Bromide (HBr).
 - Collect: Scoop soaked material into a wide-mouth jar or heavy-duty bag. Label as "Hazardous Waste - Debris."

Chemical Deactivation (For Glassware/Trace Residues Only):

- Solution: 10% Potassium Hydroxide (KOH) in Ethanol.

- Mechanism: Converts the alkyl bromide into a less toxic ether/alcohol via nucleophilic substitution.
- Procedure: Soak contaminated glassware in this bath for 24 hours. The resulting solution must still be disposed of as Basic Organic Waste.

Regulatory Compliance & Documentation

- US EPA (RCRA): This waste is typically classified as D001 (Ignitable) and potentially D002 (Corrosive) if hydrolysis occurs. If mixed with spent halogenated solvents (DCM, Chloroform), it triggers F-List codes (F001/F002).
- Transport (DOT): When shipping waste, it likely falls under UN 2924 (Flammable liquid, corrosive, n.o.s.) or UN 3265 (Corrosive liquid, acidic, organic, n.o.s.).

References

- National Institutes of Health (NIH) - PubChem. 2-Chloro-5-fluorobenzyl bromide (Analog Data). Available at: [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Controlling Occupational Exposure to Hazardous Drugs. Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). RCRA Waste Codes for Halogenated Solvents (F-List). Available at: [\[Link\]](#)
- University of Washington EH&S. Chemotherapy and Other Hazardous Drugs Safe Use Guidelines. Available at: [\[Link\]](#)

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Sources

- [1. Waste Code \[rcrainfo.epa.gov\]](#)

- [2. depts.washington.edu \[depts.washington.edu\]](https://depts.washington.edu)
- [3. uwyo.edu \[uwyo.edu\]](https://uwyo.edu)
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